

Essential Procedures for the Proper Disposal of JO146

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Compound of Interest

Compound Name: JO146

Cat. No.: B14092170

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **JO146** are paramount to ensuring laboratory safety and environmental compliance. **JO146**, identified by CAS number 130727-21-8, is a serine protease inhibitor targeting Chlamydia trachomatis high temperature requirement A (CtHtrA).^[1] While a specific, detailed Safety Data Sheet (SDS) outlining comprehensive disposal procedures for **JO146** is not readily available in public databases, this guide provides a framework for its proper disposal based on standard laboratory practices for chemical waste management.

It is critical to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal, as they will be familiar with local, state, and federal regulations.

Summary of Key Information for JO146

The following table summarizes the available data for **JO146**. Due to the absence of a comprehensive SDS, quantitative data regarding toxicity and physical hazards are not available.

Parameter	Data
Chemical Name	L-Prolinamide, N-[(1,1-dimethylethoxy)carbonyl]-L-valyl-N-[1-(2,3-dihydro-1,4-benzodioxin-6-yl)-2-oxo-2-(1-piperidinyl)ethyl]-
CAS Number	130727-21-8
Biological Activity	Inhibitor of Chlamydia trachomatis high temperature requirement A (CtHtrA) protease and human neutrophil elastase (HNE)[1]
Known Hazards	Specific hazards are not detailed in available public information. Treat as a potentially hazardous substance.
Storage	Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month.[1]

Step-by-Step Disposal Protocol for JO146

The following protocol outlines a general, conservative approach for the disposal of **JO146** waste, including the pure compound, solutions, and contaminated labware.

Experimental Protocol: General Chemical Waste Disposal

Objective: To safely collect and prepare **JO146** waste for disposal by a licensed hazardous waste contractor through your institution's EHS office.

Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile).
- Designated hazardous waste container (compatible with the chemical and any solvents used, clearly labeled).

- Hazardous waste tags provided by your EHS office.
- Secondary containment for liquid waste.

Methodology:

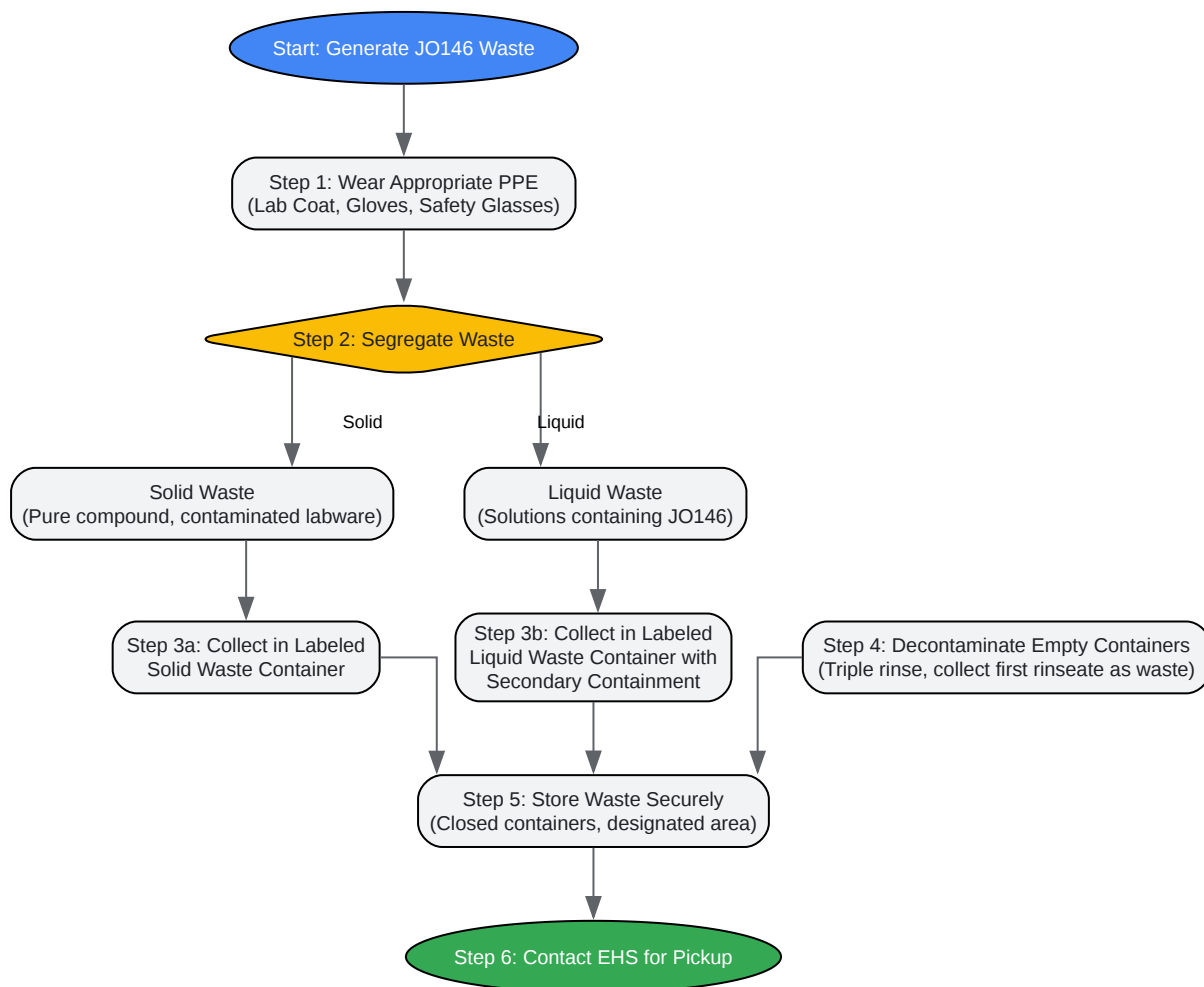
- Personal Protective Equipment (PPE): Before handling **JO146** waste, ensure you are wearing the appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect unused or expired pure **JO146** powder in its original container or a new, clearly labeled, and sealed container. Place contaminated items such as gloves, weigh boats, and pipette tips into a designated solid hazardous waste container.
 - Liquid Waste: Collect solutions containing **JO146** in a dedicated, leak-proof, and clearly labeled hazardous waste container. Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by your EHS office. Liquid waste containers should be stored in secondary containment to prevent spills.
- Container Management:
 - Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of the contents (including **JO146** and any solvents), and the approximate concentrations and volumes. Use the hazardous waste tags provided by your institution.
 - Storage: Keep waste containers securely closed except when adding waste. Store them in a designated and secure area, away from incompatible materials.
- Decontamination of Empty Containers:
 - Empty containers that held **JO146** should be triple-rinsed with a suitable solvent.
 - The first rinseate must be collected as hazardous waste and added to your liquid waste container. Subsequent rinses may be permissible for drain disposal depending on your

institution's policies for non-hazardous waste, but it is best practice to collect all rinsates as hazardous waste.

- After rinsing, deface or remove the original label and dispose of the container as directed by your EHS office (e.g., in a designated glass or plastic recycling bin).
- Arranging for Disposal:
 - Once your waste container is full (typically no more than 90% capacity), or if you are finished with the process, contact your institution's EHS office to schedule a waste pickup.
 - Follow all institutional procedures for waste manifest documentation and handover.

Visualized Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **JO146** waste.



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Caption: A workflow diagram for the proper disposal of **JO146** waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
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